

# An In-depth Technical Guide to the Physical Properties of p-Toluenesulfonyl Azide

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## Compound of Interest

Compound Name: *p*-Toluenesulfonyl azide

Cat. No.: B3030667

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This technical guide provides a comprehensive overview of the physical properties of **p-toluenesulfonyl azide**, with a specific focus on its melting point and solubility. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental protocols, and logical workflows.

## Core Physical Properties

**p-Toluenesulfonyl azide**, also known as tosyl azide ( $\text{TsN}_3$ ), is a key reagent in organic synthesis, primarily used for the introduction of azide and diazo functional groups.<sup>[1]</sup> Its physical state at or near ambient temperature is of critical importance for its handling and application in various chemical reactions.

## Data Presentation

The known physical properties of **p-toluenesulfonyl azide** are summarized in the table below for quick reference.

| Property          | Value   | Notes   |
|-------------------|---|---|
| Melting Point     | 21-22 °C (70-72 °F; 294-295 K)                                | The compound is a colorless oil that may crystallize to a white solid upon refrigeration. <a href="#">[1]</a> <a href="#">[2]</a> |
| Appearance        | Oily colorless liquid or white solid                          | Dependent on the ambient temperature relative to its melting point.   |
| Boiling Point     | 110-115 °C (230-239 °F) at 0.001 mmHg                         |   |
| Density           | ~1.286 g/cm <sup>3</sup>                                      |   |
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub> S |   |
| Molar Mass        | 197.21 g·mol <sup>-1</sup>                                    |   |

### Solubility Profile

Quantitative solubility data for **p-toluenesulfonyl azide** in a wide range of organic solvents is not extensively documented in publicly available literature. However, its solubility characteristics can be inferred from its common applications and available commercial formulations. It is generally considered to be soluble in many common organic solvents.

| Solvent         | Qualitative Solubility | Basis of Information   |
|-----------------|------------------------|--|
| Toluene         | Soluble                | Commercially available as a solution in toluene.   |
| Acetone         | Soluble                | Used as a solvent in its synthesis from tosyl chloride and sodium azide. <a href="#">[1]</a> <a href="#">[2]</a> |
| Dichloromethane | Soluble                | Used as an extraction solvent during its synthesis. <a href="#">[2]</a>  |
| Acetonitrile    | Soluble                | Employed as a solvent in diazo transfer reactions involving p-toluenesulfonyl azide. <a href="#">[2]</a>         |

It is important to note that while **p-toluenesulfonyl azide** is one of the more stable organic azides, it is still considered a potential explosive and should be handled with care, particularly when heated.[\[1\]](#)

## Experimental Protocols

Detailed methodologies for the determination of the physical properties and for the synthesis of **p-toluenesulfonyl azide** are crucial for reproducible research.

### Melting Point Determination

The melting point of **p-toluenesulfonyl azide** can be determined using a standard capillary tube method with an apparatus such as a Mel-Temp or a Thiele tube.

Protocol:

- **Sample Preparation:** If the sample is a solid, a small amount is finely powdered. If it is a liquid, it should be induced to crystallize by cooling. The powdered solid is then packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transformed into a clear liquid is recorded as the final melting point. For a pure compound, this melting range should be narrow, typically 0.5-1.5 °C.<sup>[3]</sup>

## Qualitative Solubility Determination

A general procedure to assess the solubility of **p-toluenesulfonyl azide** in various organic solvents is as follows:

Protocol:

- **Sample Preparation:** A small, measured amount of **p-toluenesulfonyl azide** (e.g., 10 mg) is placed in a small test tube.
- **Solvent Addition:** A measured volume of the desired solvent (e.g., 0.5 mL) is added to the test tube.
- **Observation:** The mixture is agitated or vortexed at a constant temperature (e.g., room temperature).
- **Assessment:** The substance is classified as "soluble" if it completely dissolves, "partially soluble" if some of it dissolves, and "insoluble" if no significant dissolution is observed. This process can be repeated with different solvents to create a solubility profile.

## Synthesis of p-Toluenesulfonyl Azide

**p-Toluenesulfonyl azide** is commonly prepared by the reaction of p-toluenesulfonyl chloride with sodium azide.<sup>[1][2]</sup>

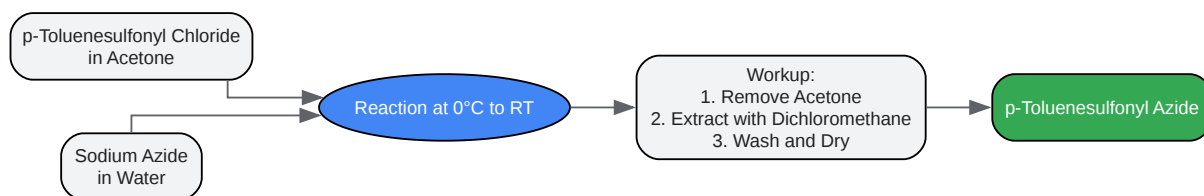
Protocol:

- **Reaction Setup:** A solution of p-toluenesulfonyl chloride in acetone is prepared in a round-bottom flask equipped with a magnetic stirrer. The flask is cooled in an ice bath.

- **Addition of Sodium Azide:** An aqueous solution of sodium azide is added dropwise to the stirred solution of p-toluenesulfonyl chloride, maintaining the temperature at 0 °C.
- **Reaction:** The reaction mixture is allowed to warm to room temperature and stirred for several hours.
- **Workup:** The acetone is removed under reduced pressure. The remaining aqueous solution is extracted with dichloromethane.
- **Purification:** The combined organic layers are washed with water and brine, then dried over anhydrous magnesium sulfate. The solvent is removed under reduced pressure to yield **p-toluenesulfonyl azide** as a colorless oil.<sup>[2]</sup>

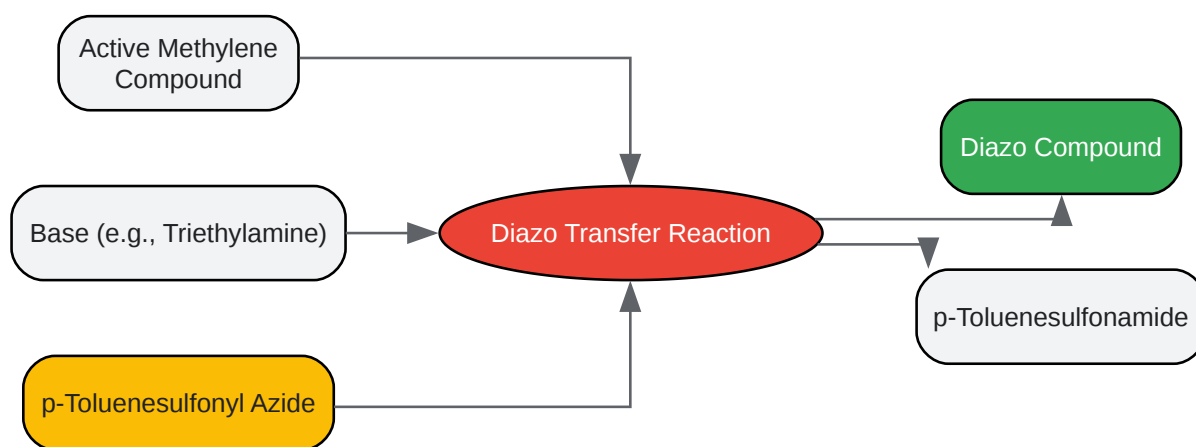
## Visualizations

The following diagrams illustrate the synthesis of **p-toluenesulfonyl azide** and a common application in a diazo transfer reaction.



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Caption: Synthesis of **p-Toluenesulfonyl Azide**.



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Caption: Diazo Transfer Reaction Workflow.

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## References

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